

reaction conditions for TCO-PEG2-Sulfo-NHS ester with primary amines

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Compound of Interest

Compound Name: TCO-PEG2-Sulfo-NHS ester
sodium

Cat. No.: B12409487

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Application Notes: TCO-PEG2-Sulfo-NHS Ester Bioconjugation

For Researchers, Scientists, and Drug Development Professionals

Introduction

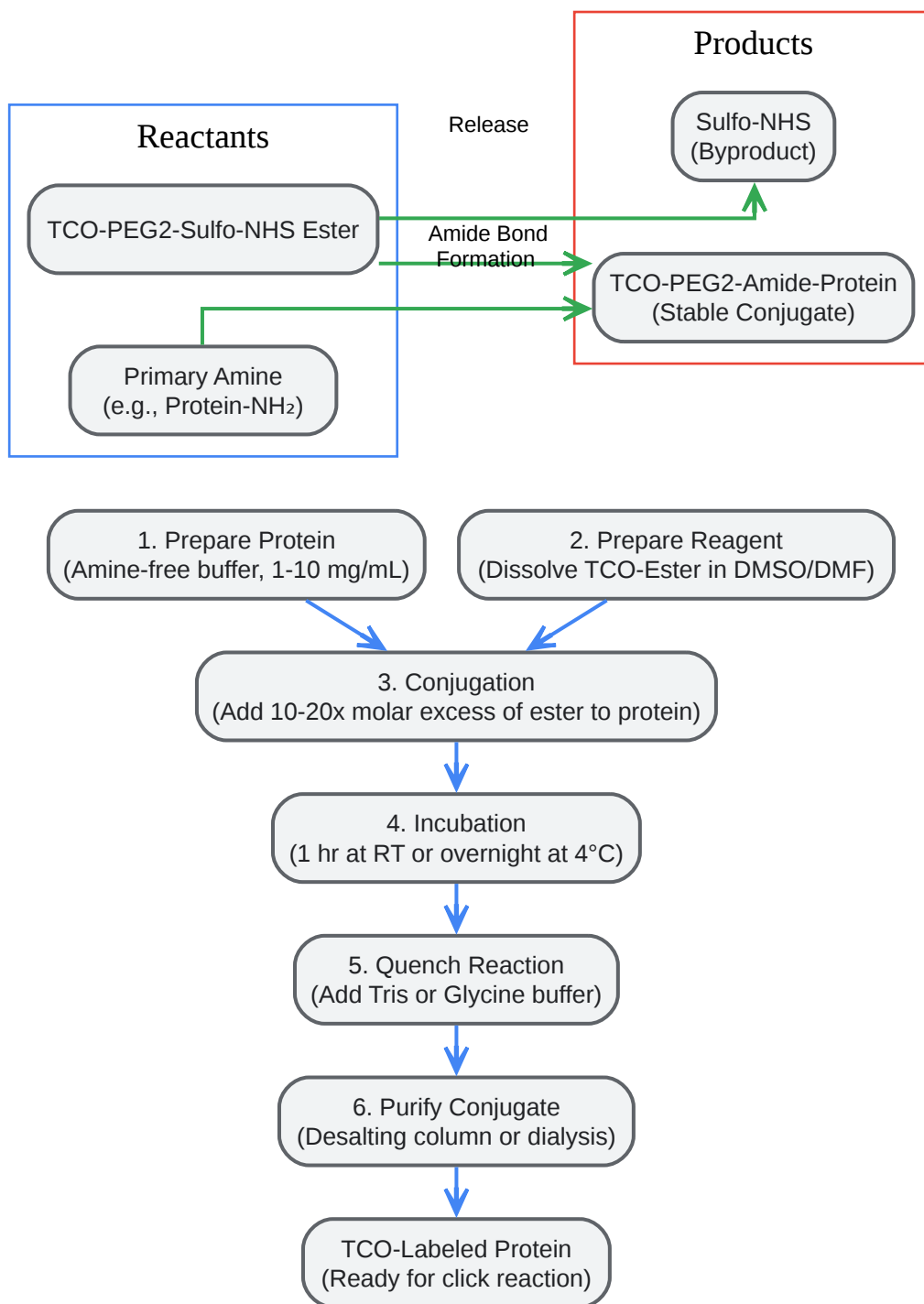
TCO-PEG2-Sulfo-NHS ester is a heterobifunctional crosslinker used in bioconjugation, particularly for the site-specific labeling of biomolecules. This reagent facilitates a two-step "click chemistry" approach. The Sulfo-N-hydroxysuccinimide (Sulfo-NHS) ester group reacts efficiently with primary amines, such as the ϵ -amino group of lysine residues and the N-terminus of proteins, to form a stable amide bond.[1][2] The trans-cyclooctene (TCO) group is a strained alkyne that can then undergo a rapid and highly specific, catalyst-free bioorthogonal reaction (an inverse-electron demand Diels-Alder cycloaddition) with a tetrazine-modified molecule.[3][4]

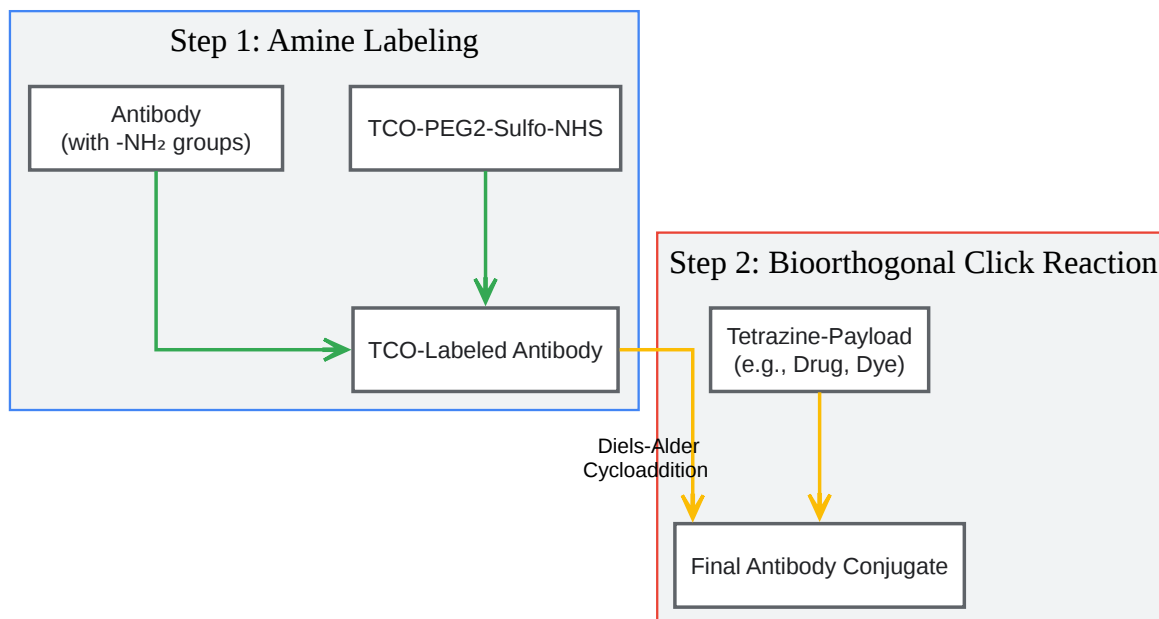
The integrated polyethylene glycol (PEG) spacer enhances the water solubility of the reagent and the resulting conjugate, reduces aggregation, and minimizes steric hindrance.[3][5][6] The sulfonate group on the NHS ring further increases hydrophilicity, allowing the reaction to be performed in aqueous buffers without the need for organic co-solvents.[7][8] These characteristics make TCO-PEG2-Sulfo-NHS ester an invaluable tool in drug development,

diagnostics, and proteomics for creating well-defined antibody-drug conjugates (ADCs), PROTACs, and other labeled biomolecules.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Reaction Principle

The conjugation process involves the nucleophilic attack of a deprotonated primary amine on the carbonyl carbon of the Sulfo-NHS ester. This results in the formation of a stable amide bond and the release of Sulfo-N-hydroxysuccinimide as a byproduct.[\[1\]](#)[\[12\]](#) The efficiency of this reaction is highly dependent on several key parameters, most notably pH.





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